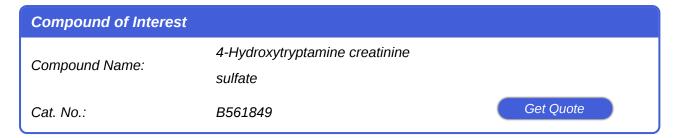


Stability and Storage of 4-Hydroxytryptamine Creatinine Sulfate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for 4-Hydroxytryptamine (4-HT) creatinine sulfate. Due to the limited availability of stability data for this specific salt form, this guide draws upon established knowledge of 4-Hydroxytryptamine (also known as psilocin), analogous tryptamine compounds, and general principles of pharmaceutical stability testing to provide a robust framework for researchers.

Chemical Profile and General Stability

4-Hydroxytryptamine is a tryptamine derivative and a positional isomer of the neurotransmitter serotonin (5-hydroxytryptamine).[1] As with many hydroxylated indole compounds, it is susceptible to oxidation and degradation, particularly when exposed to light, elevated temperatures, and non-optimal pH conditions. The creatinine sulfate salt is intended to improve the stability and handling of the parent compound. Nevertheless, proper storage is crucial to maintain its integrity and purity for research applications.

Material Safety Data Sheets (MSDS) for **4-Hydroxytryptamine creatinine sulfate** and the closely related serotonin creatinine sulfate consistently state that the compound is "stable under recommended storage conditions".[2][3] These conditions are summarized in the table below.



Recommended Storage Conditions and Incompatibilities

To ensure the long-term stability of **4-Hydroxytryptamine creatinine sulfate**, the following storage conditions are recommended based on supplier information and data from analogous compounds.



Parameter	Recommended Condition	Rationale and Supporting Evidence
Temperature	-20°C for long-term storage.[3] 2-8°C (refrigerated) for short- term storage.[4]	Studies on related tryptamines in mushroom biomass show significant degradation at ambient temperatures and rapid decay at temperatures above 100°C. Storing at subzero temperatures minimizes the rate of potential degradation reactions. An abstract on 5-hydroxytryptamine creatinine sulphate also notes a loss of biological activity at room temperature.[5]
Light	Protect from light.[6][7]	Indole compounds, particularly those with hydroxyl groups, are often photosensitive. Exposure to light can catalyze oxidative degradation.
Moisture/Humidity	Store in a dry environment in a tightly sealed container.[2][3]	The compound is supplied as a solid, and moisture can promote hydrolysis and other degradation pathways. The creatinine sulfate salt itself can be hygroscopic.
Atmosphere	Consider storage under an inert atmosphere (e.g., argon or nitrogen).	While not explicitly stated for the creatinine sulfate salt, for highly sensitive tryptamines, storage under an inert atmosphere can prevent oxidation.



Incompatible Materials: To prevent accelerated degradation, avoid contact with:

- Strong oxidizing agents[3]
- Strong acids and alkalis[2]

Potential Degradation Pathways

While specific degradation pathways for **4-Hydroxytryptamine creatinine sulfate** have not been extensively documented, based on the chemistry of 4-HT and related tryptamines, the primary degradation routes are likely to be:

- Oxidation: The hydroxylated indole ring is susceptible to oxidation, which can be accelerated by light, heat, and the presence of oxygen. This can lead to the formation of colored degradation products.
- Dephosphorylation (if applicable as a metabolite): In biological systems, phosphorylated tryptamines like psilocybin are dephosphorylated to their active hydroxy forms. While 4-HT is the hydroxy form, any residual phosphorylated precursors would be susceptible to hydrolysis.
- Polymerization: Under certain conditions, indole compounds can undergo polymerization, leading to insoluble materials.

Experimental Protocols for Stability Assessment

To rigorously assess the stability of **4-Hydroxytryptamine creatinine sulfate**, a forced degradation study coupled with a stability-indicating analytical method is recommended.

Forced Degradation Study Protocol

Forced degradation studies are essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods. The following is a representative protocol.

Objective: To identify potential degradation products and pathways for **4-Hydroxytryptamine creatinine sulfate** under various stress conditions.



Materials:

- · 4-Hydroxytryptamine creatinine sulfate
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H2O2), 3%
- High-purity water
- · Methanol, HPLC grade
- · Acetonitrile, HPLC grade
- · Calibrated photostability chamber
- Calibrated oven

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of 4-Hydroxytryptamine creatinine sulfate in a suitable solvent (e.g., methanol or water) at a known concentration (e.g., 1 mg/mL).
- · Acid Hydrolysis:
 - Mix equal volumes of the stock solution and 0.1 M HCl.
 - Incubate at a specified temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - At various time points, withdraw an aliquot, neutralize with an equivalent amount of 0.1 M
 NaOH, and dilute with the mobile phase for analysis.
- Base Hydrolysis:
 - Mix equal volumes of the stock solution and 0.1 M NaOH.



- Incubate at room temperature for a defined period.
- At various time points, withdraw an aliquot, neutralize with an equivalent amount of 0.1 M
 HCl, and dilute with the mobile phase.
- Oxidative Degradation:
 - Mix equal volumes of the stock solution and 3% H₂O₂.
 - Store in the dark at room temperature for a defined period.
 - Withdraw aliquots at various time points and dilute for analysis.
- Thermal Degradation (Solid State):
 - Place a known amount of solid 4-Hydroxytryptamine creatinine sulfate in a vial.
 - Expose to a high temperature (e.g., 80°C) in an oven for a defined period.
 - At various time points, dissolve a known weight of the solid in the mobile phase for analysis.
- Photolytic Degradation (Solid and Solution):
 - Expose the solid compound and a solution of the compound to light in a photostability chamber according to ICH Q1B guidelines.
 - Analyze the samples at appropriate time intervals. A control sample should be kept in the dark under the same temperature conditions.
- Analysis: Analyze all samples using a validated stability-indicating HPLC method (see protocol 4.2).

Stability-Indicating HPLC-UV Method

A stability-indicating method is an analytical procedure that can accurately and precisely quantify the decrease in the amount of the active pharmaceutical ingredient (API) due to degradation.



Objective: To develop and validate an HPLC-UV method for the quantification of 4-Hydroxytryptamine and its degradation products.

Instrumentation and Conditions (Representative):

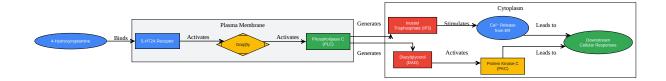
- HPLC System: A system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The gradient can be optimized to separate the parent peak from any degradation products.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Monitor at the λmax of 4-Hydroxytryptamine (approximately 280 nm) and also scan a broader range with the PDA detector to identify degradation products with different chromophores.
- Injection Volume: 10 μL.

Method Validation: The method should be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). Specificity is demonstrated by the ability to resolve the 4-Hydroxytryptamine peak from all degradation product peaks generated during the forced degradation study.

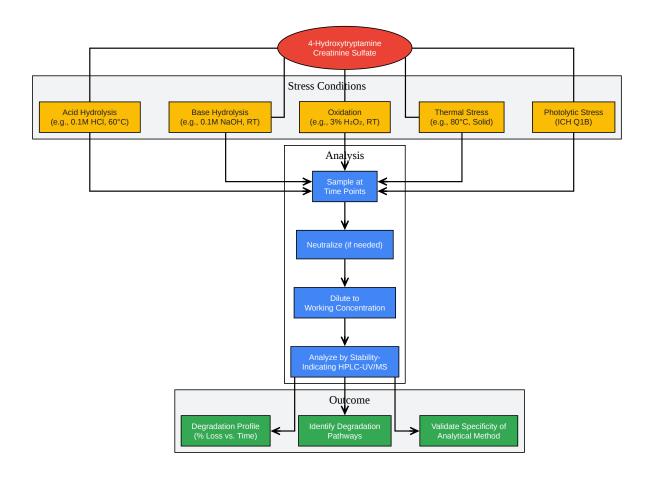
Visualizations Signaling Pathway of 4-Hydroxytryptamine

4-Hydroxytryptamine is a potent agonist of serotonin receptors, with a high affinity for the 5- HT_2A receptor.[1] Activation of this G-protein coupled receptor (GPCR) initiates a signaling cascade through the $G\alpha q$ subunit.









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